

Spectroscopic Characterization of 7-(chloromethyl)-1-benzofuran: A Technical Guide

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Compound of Interest

Compound Name: 7-(chloromethyl)-1-benzofuran

CAS No.: 158820-53-2

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Introduction

7-(chloromethyl)-1-benzofuran is a substituted heterocyclic compound of significant interest in medicinal chemistry and materials science. The benzofuran scaffold is a core structure in numerous biologically active natural products and synthetic pharmaceuticals.^{[1][2]} The introduction of a reactive chloromethyl group at the 7-position provides a versatile handle for further chemical modifications, making this compound a valuable intermediate in the synthesis of more complex molecules.^[3]

Accurate structural elucidation and purity assessment are paramount in the development of any new chemical entity. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools for this purpose. This technical guide provides an in-depth analysis of the expected spectroscopic data for **7-(chloromethyl)-1-benzofuran**. While a complete set of experimental spectra for this specific molecule is not readily available in the public domain, this guide will leverage data from structurally related compounds and first-principles of spectroscopy to provide a robust and scientifically grounded prediction and interpretation of its key spectral features.

Molecular Structure and Key Features

The structure of **7-(chloromethyl)-1-benzofuran** consists of a bicyclic system where a furan ring is fused to a benzene ring. A chloromethyl ($-\text{CH}_2\text{Cl}$) group is attached to the C7 position of the benzofuran core.

Molecular Structure of **7-(chloromethyl)-1-benzofuran**

Caption: Molecular structure of **7-(chloromethyl)-1-benzofuran**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules in solution. It provides detailed information about the carbon-hydrogen framework.

Experimental Protocol: NMR Data Acquisition

A general protocol for acquiring NMR spectra of a compound like **7-(chloromethyl)-1-benzofuran** would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in about 0.6 mL of a deuterated solvent (e.g., CDCl_3 , $\text{DMSO}-d_6$) in a standard 5 mm NMR tube. The choice of solvent is critical to avoid interfering signals.
- ^1H NMR Spectroscopy:
 - Acquire a one-dimensional ^1H NMR spectrum on a spectrometer operating at a frequency of 300 MHz or higher for better resolution.
 - Typical parameters include a $30\text{--}45^\circ$ pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
 - The chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).
- ^{13}C NMR Spectroscopy:

- Acquire a proton-decoupled ^{13}C NMR spectrum on the same instrument, typically operating at a quarter of the proton frequency (e.g., 75 MHz for a 300 MHz spectrometer).
- Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans is required to achieve a good signal-to-noise ratio.
- Techniques like Distortionless Enhancement by Polarization Transfer (DEPT) can be used to differentiate between CH, CH₂, and CH₃ groups.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **7-(chloromethyl)-1-benzofuran** is expected to show distinct signals for the aromatic protons of the benzofuran core and the methylene protons of the chloromethyl group.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)	Rationale for Prediction
H-2	~ 7.6	Doublet	~ 2.0	The proton at the 2-position of the furan ring typically resonates at a downfield region. It will show a small coupling to H-3.
H-3	~ 6.8	Doublet	~ 2.0	The proton at the 3-position is generally upfield compared to H-2 and will show coupling to H-2.
H-4	~ 7.5	Doublet	~ 8.0	Aromatic proton adjacent to the furan oxygen, deshielded. It will primarily couple to H-5.
H-5	~ 7.2	Triplet	~ 8.0	Aromatic proton coupled to both H-4 and H-6.
H-6	~ 7.4	Doublet	~ 8.0	Aromatic proton adjacent to the carbon bearing the chloromethyl group, coupled to H-5.

-CH ₂ Cl	~ 4.8	Singlet	-	The methylene protons of a benzylic chloride are significantly deshielded by the adjacent aromatic ring and the electronegative chlorine atom.[4] [5] They are expected to appear as a sharp singlet as there are no adjacent protons to couple with.
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Predicted ¹³C NMR Spectrum

The proton-decoupled ¹³C NMR spectrum will provide information on the number of unique carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
C-2	~ 145	The carbon at the 2-position of the furan ring is typically downfield.
C-3	~ 107	The carbon at the 3-position is generally upfield.
C-3a	~ 128	Quaternary carbon at the ring junction.
C-4	~ 122	Aromatic CH carbon.
C-5	~ 124	Aromatic CH carbon.
C-6	~ 121	Aromatic CH carbon.
C-7	~ 130	Aromatic quaternary carbon attached to the chloromethyl group.
C-7a	~ 155	Quaternary carbon at the ring junction, adjacent to the oxygen atom, making it the most downfield of the aromatic carbons.
-CH ₂ Cl	~ 45	The carbon of the chloromethyl group is in the aliphatic region but is deshielded by the chlorine atom. ^{[6][7]}

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (NaCl or KBr) if it is a liquid, or as a KBr pellet if it is a solid. For a KBr pellet, a small amount of the sample is ground with dry KBr powder and pressed into a transparent disk.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of the empty sample compartment or a pure KBr pellet is recorded and subtracted from the sample spectrum.

Predicted IR Spectrum

The IR spectrum of **7-(chloromethyl)-1-benzofuran** is expected to exhibit the following characteristic absorption bands:

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity	Rationale for Prediction
Aromatic C-H Stretch	3100 - 3000	Medium to Weak	Characteristic of C-H bonds on an aromatic ring.[8]
Aliphatic C-H Stretch	3000 - 2850	Weak	C-H stretching of the chloromethyl group.
Aromatic C=C Stretch	1600 - 1450	Medium to Strong	Multiple bands are expected in this region due to the vibrations of the benzofuran ring system.[8]
C-O-C Asymmetric Stretch	1250 - 1200	Strong	Characteristic of the aryl-alkyl ether linkage within the furan ring.
C-H Out-of-Plane Bending	900 - 675	Strong	The pattern of these bands can sometimes provide information about the substitution pattern on the benzene ring.[8]
C-Cl Stretch	800 - 600	Strong	Characteristic absorption for an alkyl chloride.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.

Experimental Protocol: MS Data Acquisition

- **Sample Introduction:** A dilute solution of the sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a chromatographic system like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- **Ionization:** Electron Impact (EI) is a common ionization technique for relatively small and volatile molecules like this. In EI, high-energy electrons bombard the sample, causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The abundance of each ion is measured, and a mass spectrum is generated.

Predicted Mass Spectrum

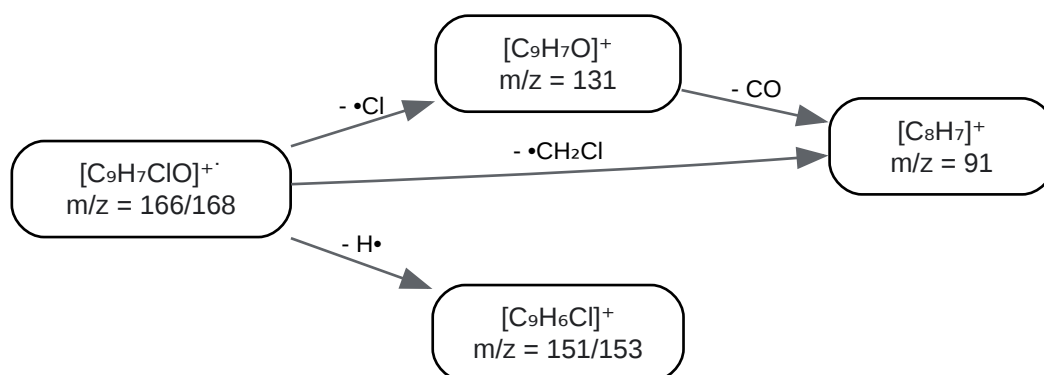
The mass spectrum of **7-(chloromethyl)-1-benzofuran** is expected to show a molecular ion peak and several characteristic fragment ions.

Molecular Ion (M^+): The molecular weight of **7-(chloromethyl)-1-benzofuran** (C_9H_7ClO) is approximately 166.6 g/mol. Due to the presence of chlorine, the molecular ion will appear as a characteristic isotopic cluster:

- M^+ peak: at m/z 166 (corresponding to the ^{35}Cl isotope).
- $M+2$ peak: at m/z 168 (corresponding to the ^{37}Cl isotope) with an intensity of about one-third of the M^+ peak, reflecting the natural abundance of the chlorine isotopes.

Key Fragmentation Pathways:

Predicted Fragmentation of **7-(chloromethyl)-1-benzofuran**



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Caption: Predicted major fragmentation pathways for **7-(chloromethyl)-1-benzofuran** in EI-MS.

- Loss of a Chlorine Radical ($\cdot Cl$): This is a very common fragmentation for alkyl chlorides, leading to the formation of a stable benzylic carbocation. This would result in a fragment ion at m/z 131. This is often a very prominent peak.
- Loss of the Chloromethyl Radical ($\cdot CH_2Cl$): Cleavage of the C-C bond between the aromatic ring and the chloromethyl group would result in a fragment ion corresponding to the benzofuran cation at m/z 117.
- Formation of a Tropylium-like Ion: Aromatic compounds containing a methylene group can rearrange to form a stable tropylium ion. In this case, the fragment at m/z 131 could potentially rearrange.
- Loss of CO: Benzofuran radical cations are known to lose a molecule of carbon monoxide, which could lead to further fragmentation peaks. For example, the fragment at m/z 131 could lose CO to give an ion at m/z 103.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectra of **7-(chloromethyl)-1-benzofuran**. The predicted data, based on established spectroscopic principles and comparison with analogous structures, offers a comprehensive framework for the characterization of this important synthetic intermediate. Experimental verification of these predictions will be crucial for any researcher working with this compound. The information

presented herein should serve as a valuable resource for scientists and researchers in the fields of organic synthesis, medicinal chemistry, and drug development, aiding in the unambiguous identification and quality control of **7-(chloromethyl)-1-benzofuran**.

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